

Crolibulin stability problems and storage solutions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Crolibulin

CAS No.: 1000852-17-4

Cat. No.: S548140

Get Quote

Known Stability Data and Storage Conditions

The table below summarizes the key handling information available for **Crolibulin**.

Parameter	Specification / Recommendation
Molecular Formula	$C_{18}H_{17}BrN_4O_3$ [1]
CAS Number	1000852-17-4 [1]
Purity	98.96% [1]
Appearance	Light yellow to yellow solid [1]
Recommended Solvent	DMSO [1]
Solubility in DMSO	125 mg/mL (299.57 mM) [1]
Stock Solution Storage	-80°C for 2 years; -20°C for 1 year [1]

Experimental Protocols from Literature

While specific step-by-step protocols for **Crolibulin** stability testing are not detailed in the search results, the following methodologies are commonly used in cited research and can be adapted.

In Vitro Antiproliferative Activity (MTT Assay)

This is a standard method to determine the compound's IC_{50} values, which indirectly reflect its potency and stability under assay conditions [1].

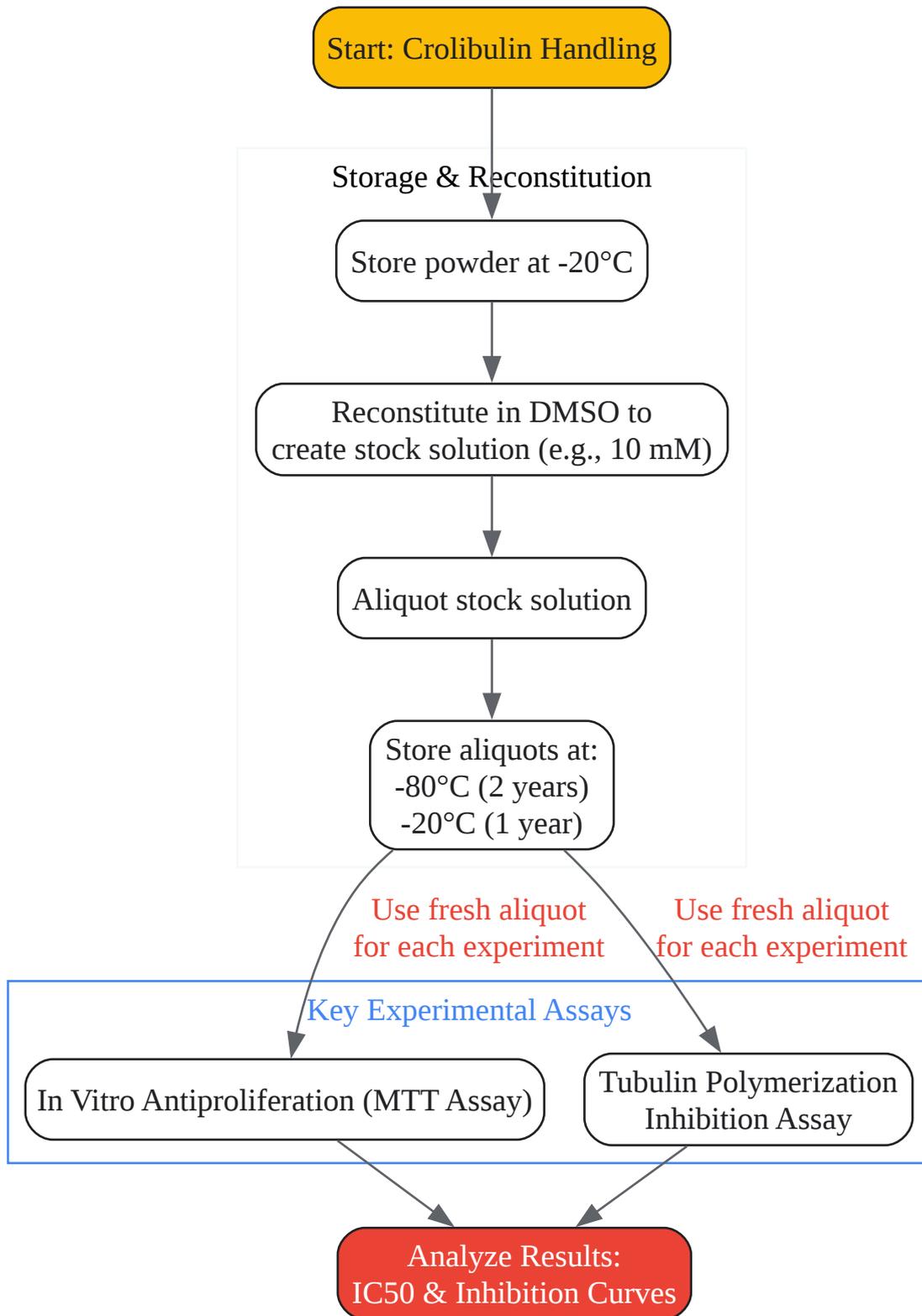
- **Cell Lines Used:** A549 (lung), HT-29 (colon), MKN-45 (gastric), NCI-H460 (lung) [1].
- **Procedure Summary:** Seed cells in 96-well plates and allow to adhere. Treat cells with a concentration gradient of **Crolibulin** for 72 hours. Add MTT reagent and incubate to allow formazan crystal formation by viable cells. Dissolve crystals with DMSO and measure absorbance at 570 nm. Calculate the IC_{50} value (the concentration that inhibits 50% of cell growth) using appropriate statistical software.
- **Key Findings:** **Crolibulin** showed potent activity with IC_{50} values ranging from 0.03 μ M (in H460 cells) to 0.55 μ M (in HT-29 cells) [1].

Tubulin Polymerization Inhibition Assay

This assay directly evaluates **Crolibulin**'s mechanism of action as a microtubule-destabilizing agent [2] [3].

- **Procedure Summary:** Prepare a solution of purified tubulin in a suitable buffer. Add **Crolibulin** to the tubulin solution and immediately transfer the mixture to a pre-warmed cuvette in a spectrophotometer. Monitor the increase in absorbance at 340 nm over time at 37°C. Compare the polymerization curve (nucleation and growth phases) of the **Crolibulin**-treated sample to a vehicle control. A right-ward shift and a decrease in the maximum absorbance indicate inhibition of tubulin polymerization.

The workflow for handling **Crolibulin** and conducting these key experiments can be summarized as follows:



Click to download full resolution via product page

Frequently Asked Questions

- **What is the recommended solvent for preparing Crolibulin stock solutions?** DMSO is the recommended solvent. The solubility is 125 mg/mL, and the solution may require ultrasonic treatment and warming to fully dissolve [1].
- **How should I store Crolibulin stock solutions and for how long?** Aliquot and store stock solutions at **-80°C for up to 2 years** or at **-20°C for up to 1 year**. Avoid repeated freeze-thaw cycles to maintain stability and potency [1].
- **What are the documented toxicities of Crolibulin?** Preclinical studies have indicated that **Crolibulin** can have cardiovascular toxicity and neurotoxicity. Researchers should account for these findings in their experimental design and safety assessments [1].
- **Does Crolibulin cause cell cycle arrest?** Yes, as a microtubule-destabilizing agent, **Crolibulin** potently inhibits mitosis, leading to cell cycle arrest at the **G2/M phase** [1].

Important Handling Notes

- **General Best Practice:** While not specified for **Crolibulin**, protecting light- and oxygen-sensitive compounds by storing them in amber vials under an inert atmosphere is a common precaution for unstable molecules.
- **Working Dilutions:** When adding DMSO stock solutions to aqueous buffers, be aware of potential solvent precipitation. It is good practice to keep the final DMSO concentration consistent and as low as possible (typically below 0.1-1%) across all experimental groups.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Crolibulin (EPC2407) | Tubulin Inhibitor [medchemexpress.com]

2. Antiproliferative and Tubulin-Destabilising Effects of 3- ... [pmc.ncbi.nlm.nih.gov]

3. Antiproliferative and Tubulin-Destabilising Effects of 3- ... [mdpi.com]

To cite this document: Smolecule. [Crolibulin stability problems and storage solutions]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548140#crolibulin-stability-problems-and-storage-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com